

Application Notes: In Vitro Assays for Squalene's Antioxidant Activity

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Compound of Interest

Compound Name: Squalene

Cat. No.: B164333

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Introduction

Squalene (C₃₀H₅₀) is a naturally occurring triterpene and a key intermediate in the biosynthesis of sterols in both plants and animals.[1][2] Abundantly found in shark liver oil and various vegetable oils like olive oil, **squalene** is also a primary component of human skin surface lipids, where it is believed to play a protective role.[1][3] Its highly unsaturated structure, containing six double bonds, confers significant chemical reactivity, suggesting a potential role as an antioxidant.[4] In vitro assays are crucial first steps in validating and quantifying the antioxidant potential of **squalene**, providing valuable data for its application in dermatology, cosmetics, and drug development. These assays help elucidate its mechanisms of action, which may include scavenging free radicals and quenching singlet oxygen.

Mechanisms of Antioxidant Activity and Corresponding Assays

Squalene's antioxidant properties can be evaluated through various in vitro methods, each targeting a specific mechanism of action. The primary mechanisms include neutralizing free radicals through hydrogen or electron donation and quenching reactive oxygen species.

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